

Physical characteristics of 1-Amino-2-naphthoic acid (e.g., melting point, solubility)

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Compound of Interest

Compound Name: 1-Amino-2-naphthoic acid

Cat. No.: B1279704

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Technical Guide: Physical Characteristics of 1-Amino-2-naphthoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Amino-2-naphthoic acid is a naphthalene-derived aromatic amino acid. As a bifunctional molecule, containing both an amino group and a carboxylic acid group, it possesses properties of interest in medicinal chemistry and materials science. A thorough understanding of its physical characteristics is fundamental for its application in research and development, particularly in areas such as drug design, polymer synthesis, and as an intermediate in the preparation of more complex molecules. This technical guide provides a detailed overview of the key physical properties of **1-Amino-2-naphthoic acid**, outlines experimental protocols for their determination, and presents a logical workflow for its characterization.

Core Physical Properties

The physical properties of **1-Amino-2-naphthoic acid** are crucial for its handling, formulation, and application. The following table summarizes the available quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ NO ₂	[1][2]
Molecular Weight	187.19 g/mol	[1][2]
Melting Point	270 °C	[1]
Boiling Point	Not available	[1]
Density	Not available	[1]
Solubility	Data not explicitly available. A general protocol for determination is provided below.	

Experimental Protocols

Precise determination of the physical characteristics of **1-Amino-2-naphthoic acid** is essential for its reliable use. The following sections detail the methodologies for measuring its melting point and solubility.

Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity. For a crystalline solid like **1-Amino-2-naphthoic acid**, a sharp melting range is expected for a pure sample.

Methodology:

- **Sample Preparation:** A small, dry sample of **1-Amino-2-naphthoic acid** is finely powdered. A capillary tube, sealed at one end, is packed with the powder to a height of 2-3 mm by tapping the sealed end on a hard surface.
- **Apparatus:** A calibrated melting point apparatus with a heating block and a thermometer or an automated digital instrument is used.
- **Measurement:**
 - The capillary tube is placed in the heating block of the apparatus.

- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire solid has transformed into a clear liquid is recorded as the completion of melting.
- The melting point is reported as a range between these two temperatures. For pure compounds, this range is typically narrow (0.5-1 °C). A broad melting range can indicate the presence of impurities.

Solubility Determination

Determining the solubility of **1-Amino-2-naphthoic acid** in various solvents is crucial for its use in reactions, purifications, and formulations.

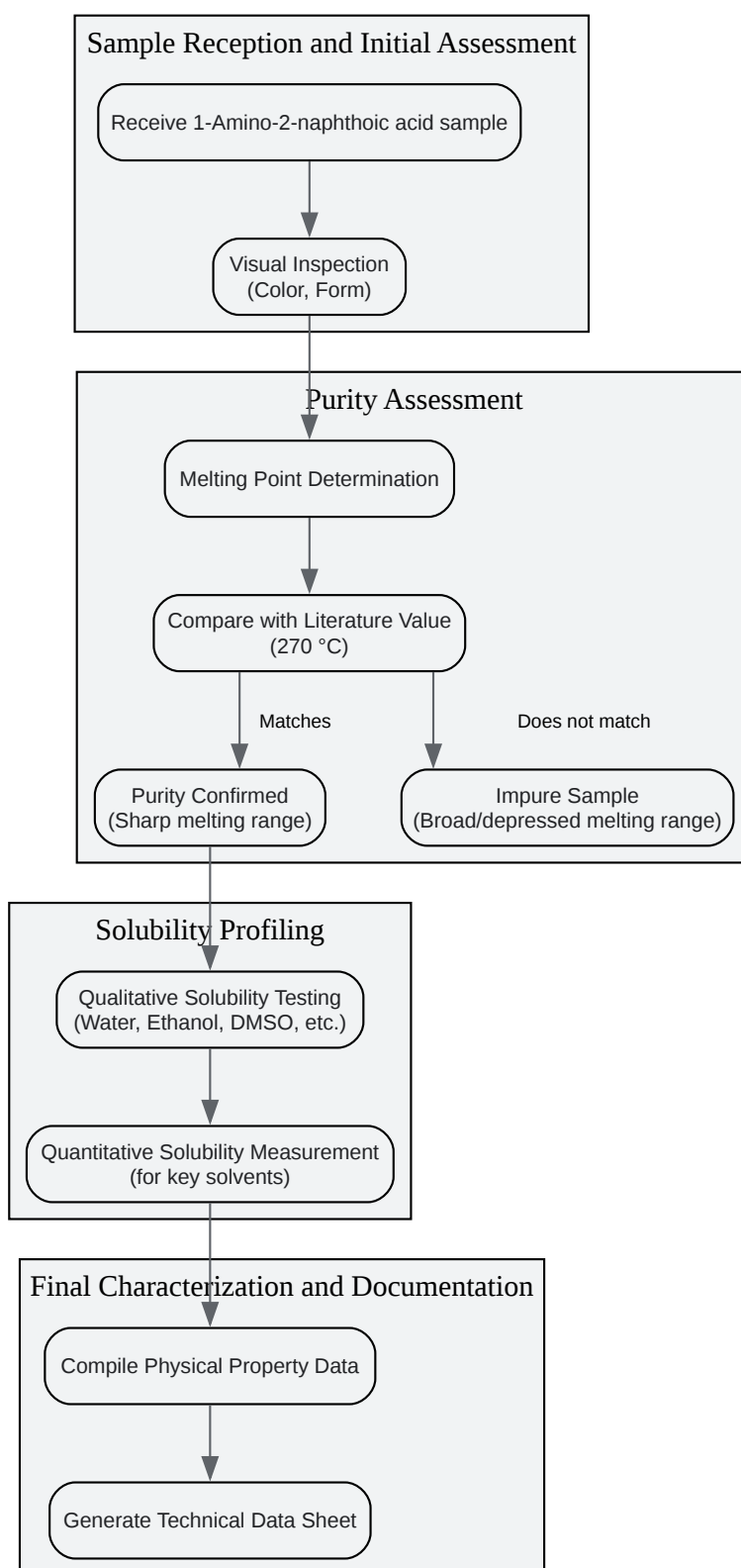
Methodology:

- Solvent Selection: A range of common laboratory solvents of varying polarities should be tested, including but not limited to:
 - Water (polar, protic)
 - Ethanol (polar, protic)
 - Dimethyl sulfoxide (DMSO) (polar, aprotic)
 - Acetone (polar, aprotic)
 - Dichloromethane (nonpolar)
 - Hexane (nonpolar)
- Procedure (Qualitative):
 - To a small test tube, add approximately 10-20 mg of **1-Amino-2-naphthoic acid**.

- Add 1 mL of the selected solvent in small portions.
- After each addition, the mixture is agitated vigorously (e.g., using a vortex mixer) for a set period (e.g., 1 minute).
- Visually inspect the solution for the presence of undissolved solid.
- The compound is classified as "soluble," "sparingly soluble," or "insoluble" based on the observation.
- Procedure (Quantitative - Saturation Method):
 - An excess amount of **1-Amino-2-naphthoic acid** is added to a known volume of the solvent in a sealed container.
 - The mixture is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The saturated solution is then filtered to remove the undissolved solid.
 - A known volume of the clear, saturated solution is carefully removed, and the solvent is evaporated.
 - The mass of the remaining solid is measured, and the solubility is calculated in terms of mass per unit volume (e.g., mg/mL).

Logical Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a sample of **1-Amino-2-naphthoic acid**. This workflow ensures a systematic approach to verifying the identity and purity of the compound before its use in further applications.



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*Workflow for the physical characterization of **1-Amino-2-naphthoic acid**.*

Conclusion

This technical guide has summarized the key physical characteristics of **1-Amino-2-naphthoic acid** and provided detailed experimental protocols for their determination. The melting point is a well-established parameter, while the solubility profile requires experimental determination for specific applications. The presented workflow offers a systematic approach for researchers to characterize this compound, ensuring data quality and reliability for its use in scientific and developmental endeavors. A comprehensive understanding of these fundamental properties is a prerequisite for unlocking the full potential of **1-Amino-2-naphthoic acid** in various fields of chemical and pharmaceutical sciences.

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